

Application of EDDHA in Hydroponic Nutrient Solutions: A Detailed Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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For researchers, scientists, and drug development professionals, the precise application of micronutrients in hydroponic systems is critical for optimal plant growth, health, and the integrity of experimental outcomes. This document provides detailed application notes and protocols for the use of ethylenediamine-N,N'-bis(2-hydroxyphenyl)acetic acid (**EDDHA**) as an iron chelate in hydroponic nutrient solutions.

EDDHA is a superior chelating agent for iron in hydroponic systems, particularly in neutral to alkaline conditions, due to its high stability across a wide pH range. Its ability to maintain iron in a soluble and plant-available form is crucial for preventing iron deficiency chlorosis, a common physiological disorder that can significantly impact plant development and experimental results. The ortho-ortho isomer of **EDDHA** is recognized as the most stable and effective form for agricultural applications.

Application Notes

The optimal concentration of iron supplied as Fe-**EDDHA** in hydroponic nutrient solutions typically ranges from 1 to 5 parts per million (ppm), depending on the crop species, growth stage, and environmental conditions. It is essential to monitor the nutrient solution's pH and electrical conductivity (EC) regularly to ensure optimal nutrient availability and prevent phytotoxicity.

Key Considerations:

- **pH Stability:** Fe-**EDDHA** is stable and effective in a pH range of 4 to 9, making it suitable for a wide variety of hydroponic setups and water sources.[\[1\]](#)
- **Isomer Efficacy:** The ortho-ortho isomer of **EDDHA** provides the highest stability and is the most biologically effective form for preventing and correcting iron deficiency.
- **Stock Solution Preparation:** Due to the potential for precipitation, it is recommended to prepare a separate stock solution for iron chelates, particularly when using concentrated nutrient stock solutions.
- **Monitoring:** Regular monitoring of the nutrient solution's pH, EC, and iron concentration is crucial for maintaining optimal plant nutrition and preventing nutrient imbalances.

Quantitative Data Summary

The following tables summarize key quantitative data from studies on the application of **EDDHA** in hydroponic systems.

Table 1: Recommended Iron Concentrations from Fe-**EDDHA** for Various Hydroponic Crops

Crop	Recommended Iron (Fe) Concentration (ppm)	Reference
Lettuce	1.0 - 2.0	General Recommendation
Tomato	2.0 - 4.0	[2]
Cucumber	1.0 - 3.0	[3]

Table 2: Effect of Different Chelated Iron Concentrations on Tomato (*Solanum lycopersicum*) Growth and Chlorophyll Content

Iron Concentration (mg/L)	Leaf SPAD Index (Relative Chlorophyll)	Total Fruit Yield (kg/plant)
0 (Control)	45.2	1.2
10	57.4	2.2
20	58.1	2.3
40	56.5	2.1

Source: Adapted from a study on nano and chelated iron fertilization in tomatoes.[4]

Table 3: Comparison of Different Iron Sources on Cucumber (Cucumis sativus) Growth and Iron Uptake

Iron Source (10 μ M Fe)	SPAD Index	Leaf Dry Weight (g)	Leaf Fe Concentration (μ g/g DW)
Control (2 μ M Fe)	35.2	1.8	65.4
Fe-EDDHA	48.6	2.9	112.8
Azotochelin/Fe ³⁺	49.1	3.1	115.2
DPH/Fe ³⁺	49.5	3.0	114.5

Source: Adapted from a study on the response of cucumber plants to low doses of different synthetic iron chelates in hydroponics.[5]

Experimental Protocols

Protocol 1: Preparation of Fe-EDDHA Stock Solution

This protocol describes the preparation of a 100x concentrated Fe-EDDHA stock solution.

Materials:

- Fe-EDDHA chelate (containing 6% iron)

- Distilled or deionized water
- Volumetric flask (1 L)
- Magnetic stirrer and stir bar
- Weighing scale

Procedure:

- Accurately weigh 17 grams of Fe-**EDDHA** (6% Fe) powder. This amount is calculated to provide a final concentration of approximately 1 ppm Fe when the stock solution is diluted 1:100.
- Fill the 1 L volumetric flask with approximately 800 mL of distilled or deionized water.
- Place the stir bar in the flask and place the flask on the magnetic stirrer.
- Slowly add the weighed Fe-**EDDHA** powder to the water while stirring continuously.
- Continue stirring until the powder is completely dissolved. The solution will have a deep red color.
- Once dissolved, bring the final volume to 1 L with distilled or deionized water.
- Store the stock solution in a cool, dark place in a well-labeled, opaque container to prevent photodegradation.

Protocol 2: Management of Hydroponic Nutrient Solution with Fe-**EDDHA**

This protocol outlines the steps for maintaining an optimal nutrient solution for hydroponically grown plants using Fe-**EDDHA**.

Materials:

- Hydroponic system with a reservoir

- Complete hydroponic nutrient formulation (macronutrients and other micronutrients)
- Fe-**EDDHA** stock solution (prepared as in Protocol 1)
- pH meter, calibrated
- EC/TDS meter, calibrated
- pH up and pH down solutions
- Graduated cylinders or pipettes

Procedure:

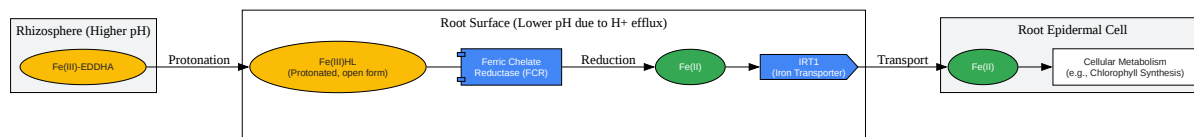
- Initial Nutrient Solution Preparation:
 - Fill the hydroponic reservoir with the required volume of water.
 - Add the macronutrient and other micronutrient stock solutions to the reservoir according to the manufacturer's instructions or a specific nutrient recipe. Mix thoroughly between the addition of each stock solution.
 - Add the Fe-**EDDHA** stock solution to achieve the desired final iron concentration (e.g., for a 1 ppm Fe concentration, add 10 mL of the 100x stock solution for every 1 L of final nutrient solution).
 - Mix the final nutrient solution thoroughly.
- pH and EC Adjustment:
 - Measure the pH of the nutrient solution using a calibrated pH meter. The optimal pH range for most hydroponic crops is between 5.5 and 6.5.
 - If the pH is too high, add a small amount of pH down solution, mix well, and re-measure. Repeat until the desired pH is reached.
 - If the pH is too low, add a small amount of pH up solution, mix well, and re-measure. Repeat until the desired pH is reached.

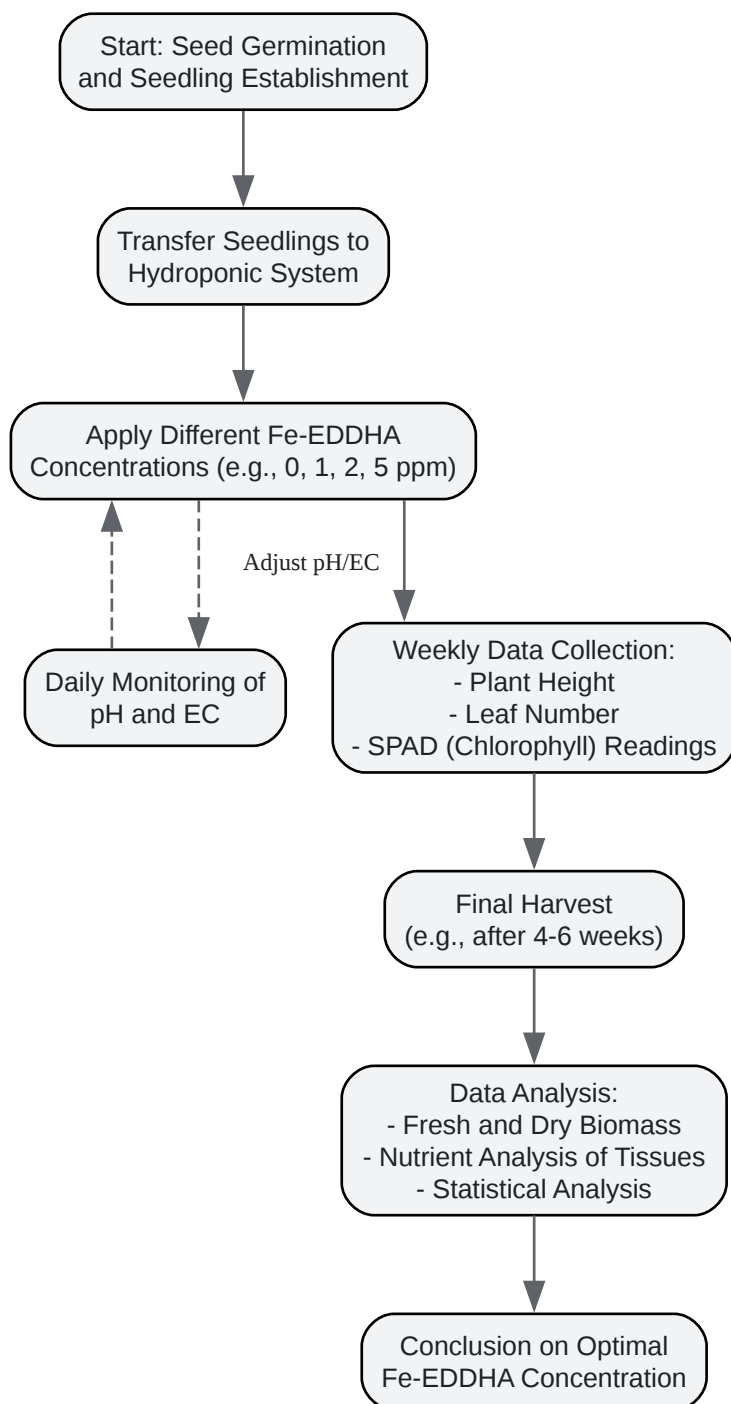
- Measure the electrical conductivity (EC) of the nutrient solution using a calibrated EC meter. The optimal EC range varies depending on the crop and its growth stage.
- Ongoing Monitoring and Maintenance:
 - Monitor the pH and EC of the nutrient solution daily.
 - Adjust the pH as needed using pH up or down solutions.
 - Top up the reservoir with fresh water to compensate for water uptake by the plants and evaporation. This will cause the EC to decrease.
 - Replenish the nutrients by adding a balanced nutrient solution (including Fe-**EDDHA**) to maintain the target EC level.
 - It is recommended to completely replace the nutrient solution every 1-2 weeks to prevent the buildup of unused ions and maintain a balanced nutrient profile.

Visualizations

Iron Uptake from Fe-**EDDHA** in Strategy I Plants

The following diagram illustrates the proposed mechanism of iron uptake from Fe-**EDDHA** at the root surface of Strategy I plants, which includes most dicotyledonous and non-graminaceous monocotyledonous species.





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